

Reconstituting and storing Rosthornin B powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rosthornin B

Cat. No.: B12427207

[Get Quote](#)

Application Notes and Protocols: Rosthornin B

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rosthornin B is a natural ent-kaurene diterpenoid isolated from *Isodon rosthornii*. It has demonstrated potent anti-inflammatory properties by directly targeting the NLRP3 inflammasome, a key component of the innate immune system involved in a variety of inflammatory diseases. These application notes provide detailed protocols for the reconstitution, storage, and experimental use of **Rosthornin B** powder.

Product Information

Property	Value
Molecular Formula	C ₂₄ H ₃₄ O ₇
Molecular Weight	434.52 g/mol
CAS Number	125181-21-7
Appearance	White to off-white powder

Reconstitution of Rosthornin B Powder

It is recommended to prepare a stock solution of **Rosthornin B** in a suitable organic solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this compound.

Materials:

- **Rosthornin B** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Protocol for Preparing a 10 mM Stock Solution:

- **Equilibrate:** Allow the vial of **Rosthornin B** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Rosthornin B** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4345 mg of **Rosthornin B**.
- **Dissolving:** Add the appropriate volume of DMSO to the powder. For a 10 mM stock solution, add 100 μ L of DMSO for every 0.4345 mg of **Rosthornin B**.
- **Solubilization:** Vortex the solution for 1-2 minutes to ensure the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in solubilization if necessary.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Note on Solubility: **Rosthornin B** is also reported to be soluble in chloroform, dichloromethane, ethyl acetate, and acetone[1]. However, for biological experiments, DMSO is the preferred solvent. The aqueous solubility of **Rosthornin B** is low.

Storage and Stability

Proper storage of **Rosthornin B** is crucial to maintain its biological activity.

Form	Storage Temperature	Shelf Life	Notes
Powder	2-8°C	Up to 24 months	Store in a dry, dark place. Keep the vial tightly sealed.
Stock Solution (in DMSO)	-20°C	Up to 2 weeks ^[1]	Store in tightly sealed aliquots to prevent moisture absorption and minimize freeze-thaw cycles.

Stability Recommendations:

- Avoid repeated freeze-thaw cycles of the stock solution.
- Before use, thaw the stock solution at room temperature and gently vortex to ensure homogeneity.
- For working solutions, dilute the stock solution in the appropriate cell culture medium or buffer immediately before use.

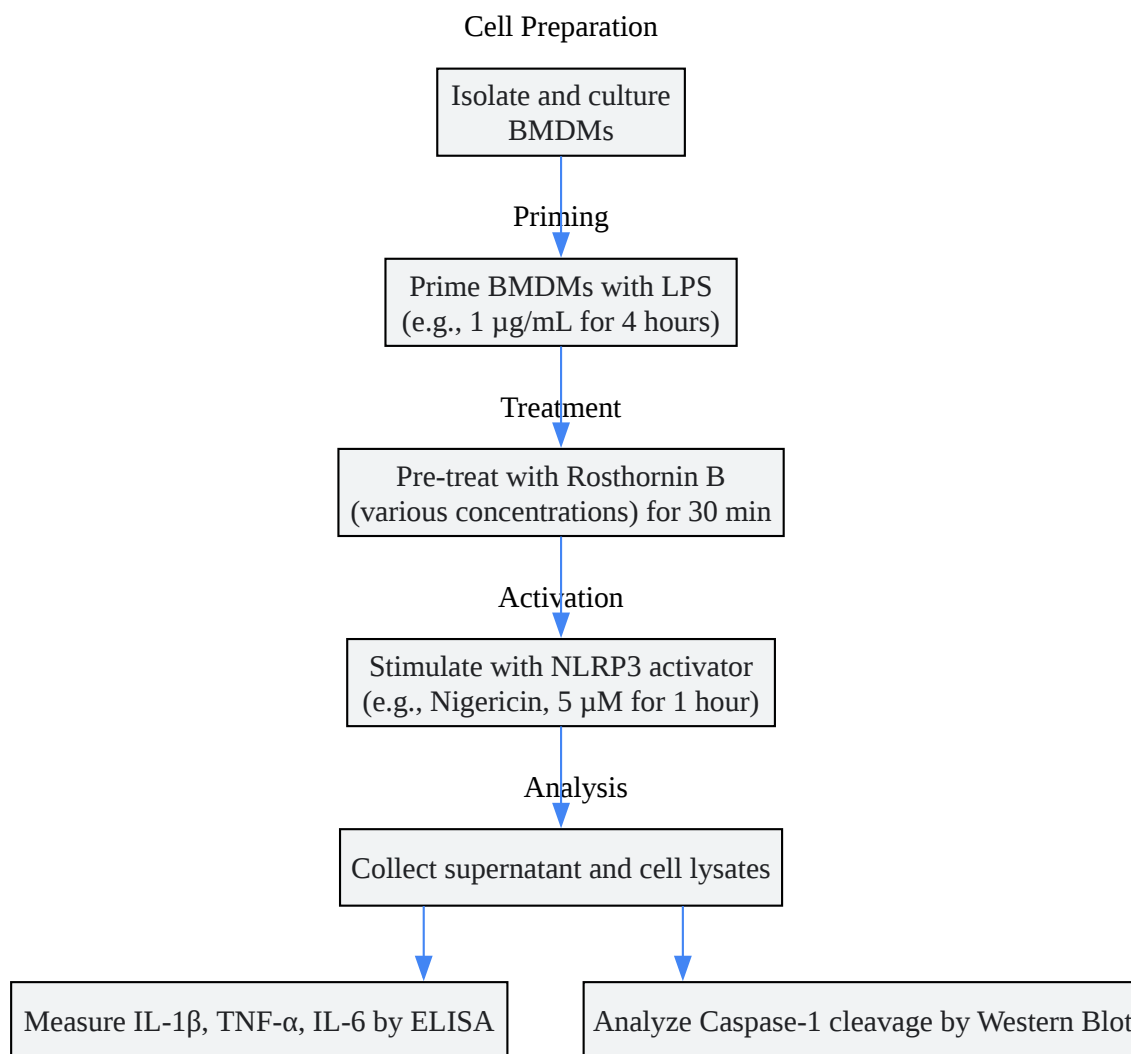
Experimental Protocols

Rosthornin B has been shown to be a potent inhibitor of the NLRP3 inflammasome^[2]. The following are example protocols for in vitro and in vivo studies.

In Vitro NLRP3 Inflammasome Inhibition Assay

This protocol describes the use of **Rosthornin B** to inhibit NLRP3 inflammasome activation in bone marrow-derived macrophages (BMDMs).

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for in vitro NLRP3 inflammasome inhibition assay.

Protocol:

- Cell Culture: Plate bone marrow-derived macrophages (BMDMs) in a suitable culture plate and allow them to adhere.
- Priming: Prime the BMDMs with Lipopolysaccharide (LPS) (e.g., 1 µg/mL) for 4 hours to upregulate pro-IL-1β and NLRP3 expression.
- Treatment: Pre-treat the primed cells with varying concentrations of **Rosthornin B** (e.g., 0.1, 0.3, 1, 3 µM) for 30 minutes[2].
- Activation: Stimulate the cells with an NLRP3 activator such as Nigericin (e.g., 5 µM) for 1 hour.
- Sample Collection: Collect the cell culture supernatants and prepare cell lysates.
- Analysis:
 - Measure the levels of secreted IL-1β, TNF-α, and IL-6 in the supernatants by ELISA.
 - Analyze the cleavage of Caspase-1 in the cell lysates and supernatants by Western Blot.

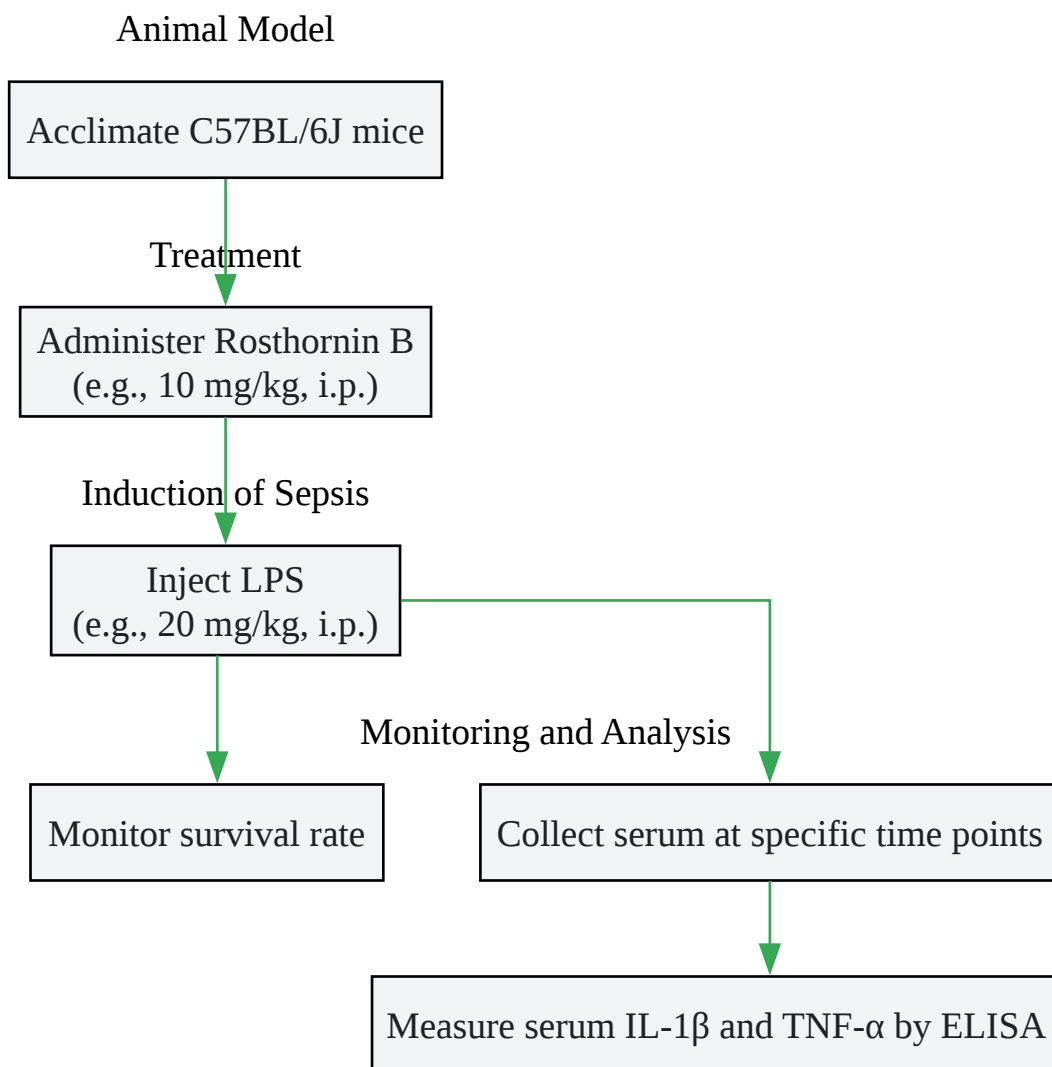
Quantitative Data from Literature:

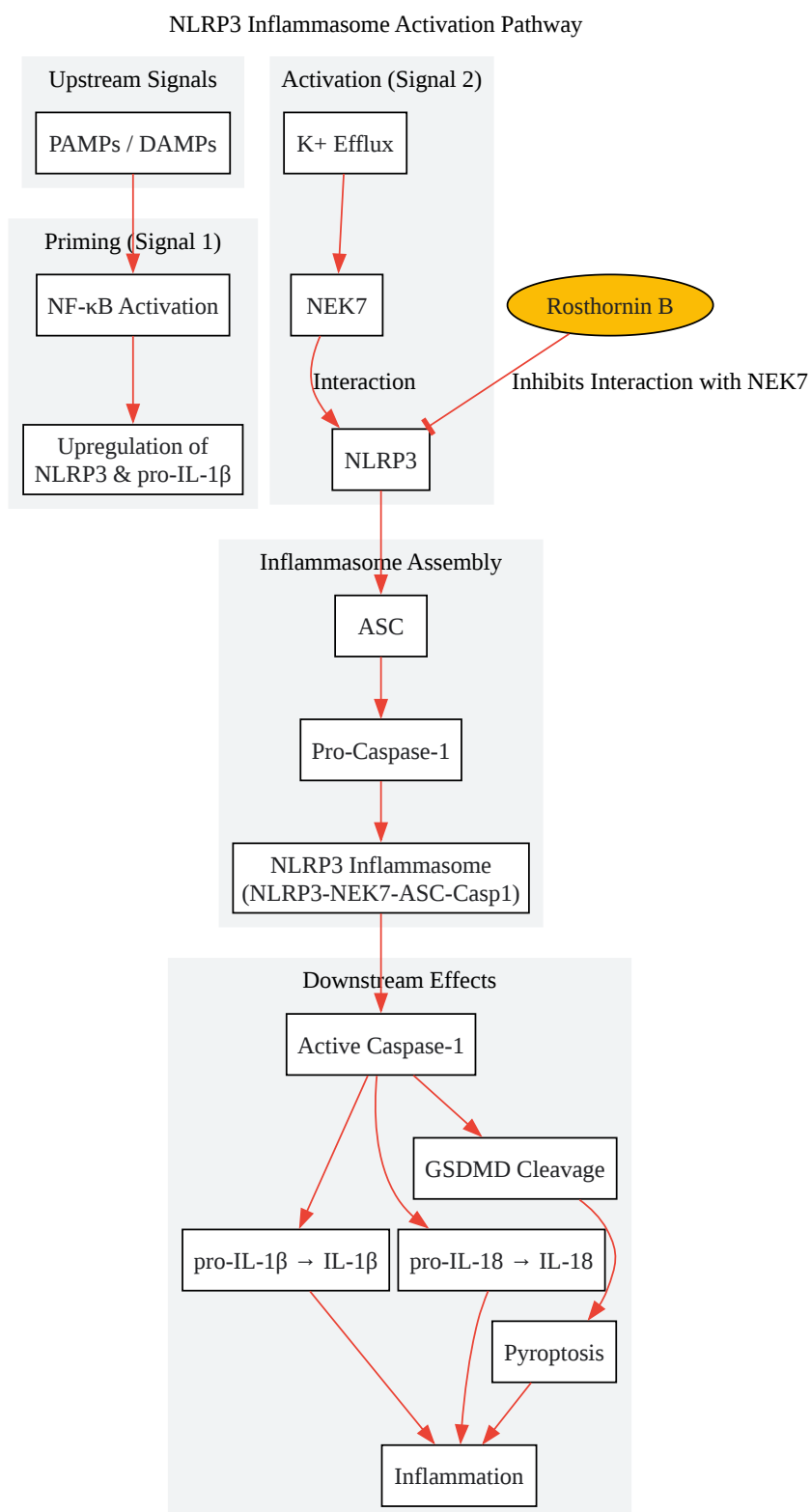
Parameter	Cell Type	Value	Reference
IC ₅₀ (NLRP3 Inhibition)	BMDMs	0.39 µM	[2]
Effective Concentration Range	BMDMs, THP-1 cells	0.1 - 3 µM	[2]

In Vivo Model of LPS-Induced Septic Shock

This protocol describes the use of **Rosthornin B** in a mouse model of LPS-induced septic shock.

Experimental Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Rosthornin B alleviates inflammatory diseases via directly targeting NLRP3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Reconstituting and storing Rosthornin B powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12427207#reconstituting-and-storing-rosthornin-b-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

